

An In-depth Technical Guide to the Environmental Fate and Degradation of Cyprosulfamide

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Compound of Interest

Compound Name: *Cyprosulfamide*

Cat. No.: *B165978*

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Introduction

Cyprosulfamide (IUPAC name: N-[4-(cyclopropylcarbamoyl)phenyl]sulfonyl-2-methoxybenzamide) is a herbicide safener developed to protect corn from the phytotoxic effects of certain herbicides. Understanding its environmental fate and degradation is crucial for assessing its potential impact on ecosystems and for regulatory purposes. This guide provides a comprehensive overview of the available technical information on the environmental behavior of **cyprosulfamide**, including its degradation pathways, mobility in soil, and metabolic fate in plants.

Physicochemical Properties

A key determinant of a chemical's environmental behavior is its physicochemical properties. For **cyprosulfamide**, these properties influence its partitioning between soil, water, and air, as well as its potential for bioaccumulation.

Property	Value	Reference
Log Kow	0.55	[1]
Soil Adsorption Coefficient (Koc)	134 L/kg	[2]

The relatively low octanol-water partition coefficient (Log Kow) suggests a low potential for bioaccumulation. The soil adsorption coefficient (Koc) indicates that **cyprosulfamide** has a moderate potential for mobility in soil and may be prone to transport to surrounding surface waters.[1]

Abiotic Degradation

Abiotic degradation processes, including hydrolysis and photolysis, are key pathways for the transformation of **cyprosulfamide** in the environment.

Hydrolysis

The rate of hydrolysis of **cyprosulfamide** is dependent on the pH of the aqueous solution. While specific quantitative data on the hydrolysis half-life (DT50) under various pH conditions are not readily available in the reviewed literature, the general principles of sulfonamide hydrolysis suggest that it can occur under both acidic and basic conditions.

Photolysis in Water

Photodegradation in surface waters is a significant dissipation route for **cyprosulfamide**. Studies have shown that both direct and indirect photolysis contribute to its degradation.

Degradation Pathway	Half-life (DT50)	Experimental Conditions
Direct Photolysis	55 days	Reverse osmosis laboratory water, natural sunlight (July, clear day, 30°C, 8 h exposure)
Indirect Photolysis	18 days	Filtered river water, natural sunlight (July, clear day, 30°C, 8 h exposure)

Indirect photolysis, mediated by substances present in natural waters, is the more rapid degradation pathway.[3]

Biotic Degradation

Microbial degradation in soil and aquatic systems plays a vital role in the ultimate fate of **cyprosulfamide**.

Aerobic Soil Metabolism

Under aerobic conditions, soil microorganisms are expected to be the primary drivers of **cyprosulfamide** degradation. While specific DT50 values from aerobic soil metabolism studies are not available in the reviewed literature, the detection of its degradates in surface water suggests that microbial transformation does occur.[2]

Anaerobic Degradation

Information on the degradation of **cyprosulfamide** under anaerobic conditions in soil and water-sediment systems is limited in the available scientific literature.

Mobility in Soil

The mobility of **cyprosulfamide** in soil is governed by its adsorption-desorption characteristics. The soil organic carbon-water partitioning coefficient (Koc) is a key parameter used to predict the potential for a chemical to move through the soil profile.

Parameter	Value	Interpretation	Reference
Koc	134 L/kg	Moderate mobility	

A Koc value of 134 L/kg suggests that **cyprosulfamide** is not likely to strongly adsorb to soil particles and therefore has the potential to leach into the subsurface under certain conditions. However, one study indicated that based on this Koc value, it is not likely to leach into the subsurface. The sorption of **cyprosulfamide** to soil has been found to be influenced by pH, with sorption decreasing as pH increases.

Metabolism in Plants

In maize, **cyprosulfamide** undergoes rapid metabolism, which is linked to its safening activity against certain herbicides.

The primary metabolic pathway involves hydroxylation, a reaction mediated by cytochrome P450 enzymes. Specifically, the cytochrome P450 CYP81A9 has been identified as playing a role in the hydroxylation of **cyprosulfamide** in maize. This rapid metabolic transformation in maize leads to the detoxification of the co-applied herbicide, thereby protecting the crop. In contrast, wheat exhibits a slower rate of **cyprosulfamide** metabolism, which correlates with the lack of a safening effect in this crop.

The primary metabolites of **cyprosulfamide** formed in maize have been found to be inactive as safeners themselves.

Environmental Concentrations and Major Degradates

Cyprosulfamide and its degradation products have been detected in surface waters in agricultural regions. The two major degradates that are of environmental concern are:

- **Cyprosulfamide** desmethyl
- N-cyclopropyl-4-sulfamoylbenzamide

These compounds have been recommended by the U.S. Environmental Protection Agency (EPA) as "residues of concern in drinking water".

In a study of surface water samples from the Midwestern United States, N-cyclopropyl-4-sulfamoylbenzamide was the most frequently detected compound (56% of samples), followed by **cyprosulfamide** (25%) and **cyprosulfamide** desmethyl (19%). In many instances, the concentrations of the degradates exceeded that of the parent **cyprosulfamide**, indicating active transformation in the environment.

Experimental Protocols

Detailed experimental protocols for the environmental fate studies of **cyprosulfamide** are not extensively reported in the publicly available literature. However, these studies are typically

conducted following standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) and the U.S. EPA.

Adsorption/Desorption (OECD 106)

This guideline describes a batch equilibrium method to determine the adsorption and desorption of a substance on different soil types. The general workflow is as follows:

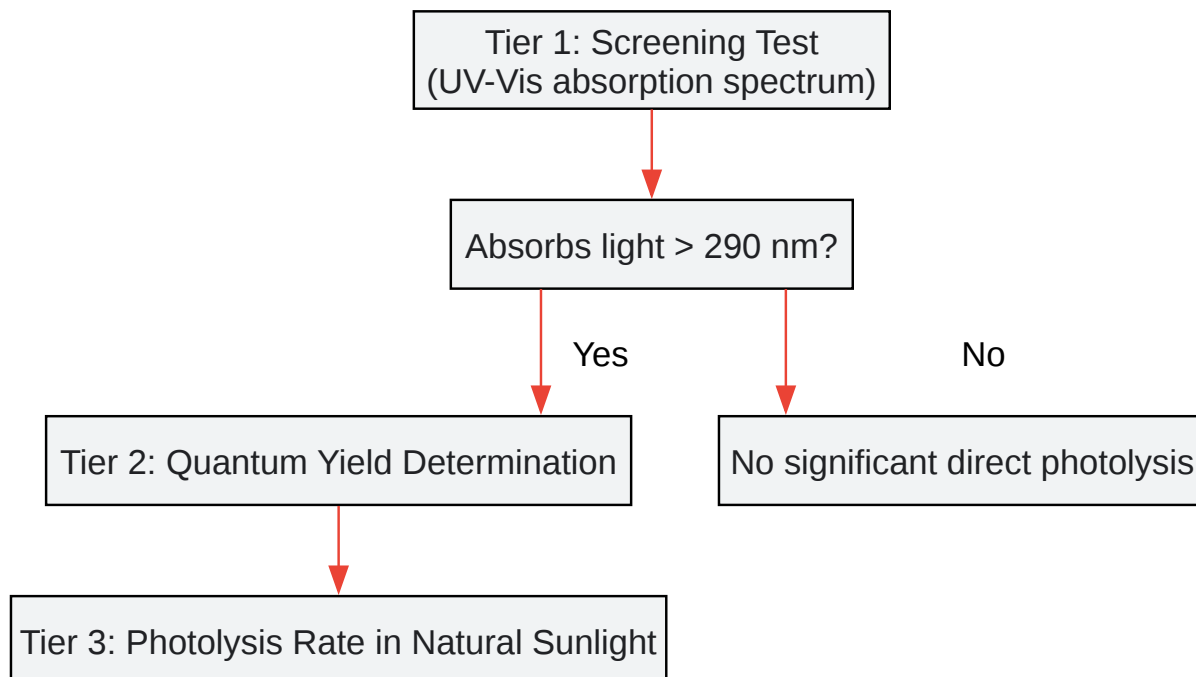
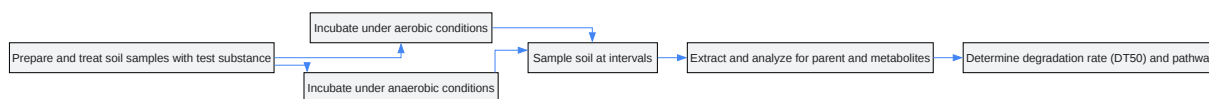


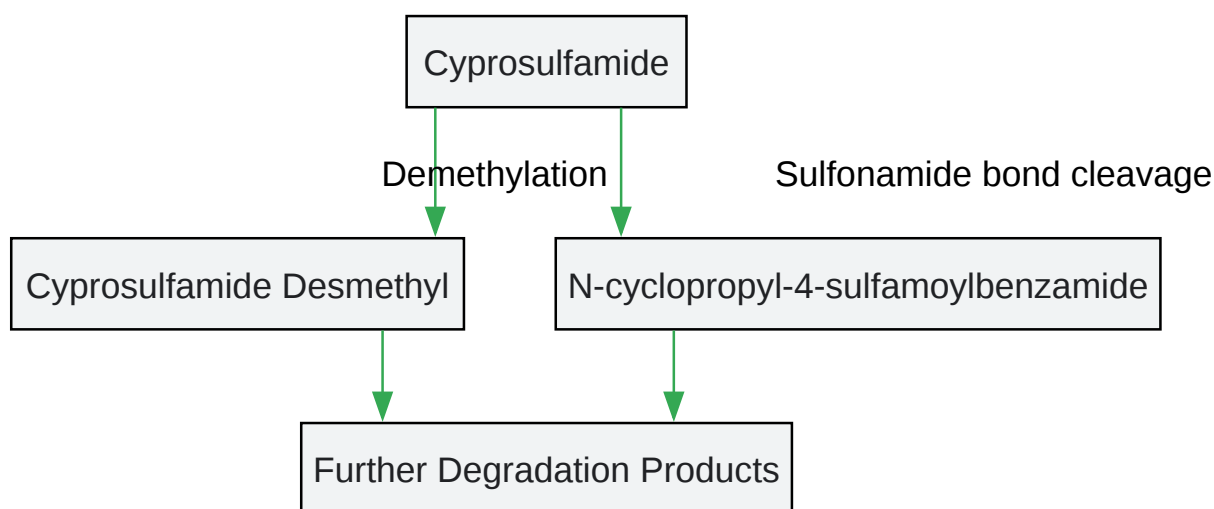
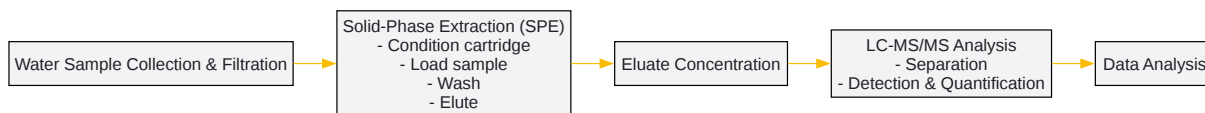
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Workflow for OECD 106 Adsorption/Desorption Study.

Aerobic and Anaerobic Transformation in Soil (OECD 307)

This guideline is used to determine the rate and pathway of degradation of a chemical in soil under both aerobic and anaerobic conditions.





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